

Proper Disposal of Savolitinib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Savolitinib

Cat. No.: B612288

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The following guide provides essential procedural information for the safe and compliant disposal of **Savolitinib**, an investigational drug. Adherence to these steps is critical for ensuring personnel safety, maintaining regulatory compliance, and protecting the environment. As an investigational product, **Savolitinib** must be managed as a hazardous substance from acquisition through final disposal.^{[1][2]}

Pre-Disposal Safety and Hazard Assessment

Before handling **Savolitinib** for disposal, it is imperative to consult the manufacturer's Safety Data Sheet (SDS). The SDS contains detailed information on physical and chemical properties, hazards, and required personal protective equipment (PPE).

- **Hazard Identification:** **Savolitinib** is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[3] It should be considered hazardous until comprehensive toxicological information becomes available.^[2]
- **Personal Protective Equipment (PPE):** When handling **Savolitinib** for disposal, always wear appropriate PPE, including protective gloves, a lab coat, and safety goggles with side shields.^{[3][4]}
- **Environmental Precautions:** Prevent the release of **Savolitinib** into the environment.^{[3][5]} Do not dispose of **Savolitinib** or its containers in household garbage or down the sewage system.

Step-by-Step Disposal Protocol

The disposal of investigational drugs like **Savolitinib** is regulated under the Federal Resource Conservation and Recovery Act (RCRA) and other local regulations.^{[6][7]} The following procedure outlines the required steps for compliant disposal in a laboratory setting.

- Segregation of Waste:
 - Immediately segregate all **Savolitinib** waste from non-hazardous laboratory trash.
 - This includes unused or expired drug substance, partially used vials, and any materials contaminated during handling (e.g., gloves, absorbent pads, pipette tips).^[8]
 - Do not mix **Savolitinib** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.^[8]
- Container Selection and Labeling:
 - Select a compatible, leak-proof container for collecting the waste.^[9] The original container may be used if it is intact and can be securely sealed.^[9]
 - Attach a "HAZARDOUS WASTE" label provided by your institution's EHS department to the container.^[9]
 - Complete the label with all required information, including:
 - Principal Investigator (PI) Name
 - Laboratory location (Building and Room Number)
 - Contact phone number
 - Full chemical name: "**Savolitinib**" (no abbreviations)^[9]
 - Concentration or percentage, if applicable.
- Waste Storage:

- Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).[9]
- The SAA must be located at or near the point of generation and under the control of the laboratory personnel.
- Ensure the container is kept securely closed except when adding waste.
- Request for Disposal:
 - Once the container is full or the waste is ready for removal, submit a chemical waste disposal request to your institution's EHS department.[9]
 - Follow the specific procedures outlined by your EHS office for waste pickup.
- Documentation:
 - Maintain meticulous records of the disposal process.
 - For clinical research, this includes documenting the destruction on the drug accountability record (DAR).[10]
 - If required by the sponsor or institution, obtain a certificate of destruction from the disposal vendor.[7][10] These records should be kept for a minimum of three years.[7]

Summary of Disposal Guidelines

The following table summarizes the critical dos and don'ts for **Savolitinib** disposal.

Guideline Category	Do	Do Not
Initial Handling	Consult the Safety Data Sheet (SDS) before handling.[3]	Ingest, inhale, or allow contact with skin or eyes.[2]
PPE	Wear appropriate PPE, including gloves, lab coat, and eye protection.[3]	Handle the material without adequate personal protection.
Disposal Location	Collect all Savolitinib waste in a designated hazardous waste container.[8][9]	Dispose of in regular trash, biohazard bags, or down the drain.
Waste Segregation	Separate Savolitinib waste from other waste streams.[8]	Mix with incompatible chemicals or non-hazardous waste.[8]
Container Labeling	Use an official "HAZARDOUS WASTE" label and fill it out completely.[9]	Use informal labels or abbreviations for the chemical name.[9]
Storage	Store the sealed container in a designated Satellite Accumulation Area (SAA).[9]	Leave the waste container open or in an unsecured location.
Final Disposal	Arrange for disposal through your institution's EHS department.[7][9]	Attempt to neutralize or deactivate the chemical yourself.[8]
Documentation	Maintain accurate records of drug destruction and disposal.[10]	Discard disposal records or certificates of destruction.[7]

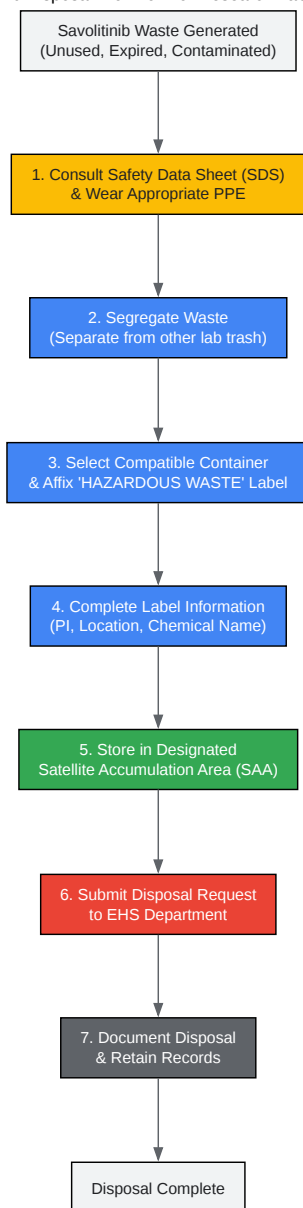
Experimental Protocols

This section is not applicable, as this document provides procedural guidance for chemical disposal rather than detailing experimental methodologies.

Savolitinib Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Savolitinib** waste in a laboratory setting.

Savolitinib Disposal Workflow for Research Laboratories



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Caption: Logical workflow for the compliant disposal of **Savolitinib**.

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